

Xenyhexenic Acid: An Obscure Compound with Limited Publicly Available Biological Data

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Compound of Interest

Compound Name: Xenyhexenic Acid

Cat. No.: B10860012

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While **Xenyhexenic Acid** is a recognized chemical entity, it is not a well-established tool compound in the field of molecular biology based on currently available public data. Extensive searches for its biological activity, mechanism of action, and established experimental uses have yielded minimal information, precluding the creation of detailed application notes and protocols as requested.

Xenyhexenic Acid, with the IUPAC name (E)-2-(4-phenylphenyl)hex-4-enoic acid, is listed by several chemical suppliers. However, a thorough review of scientific literature and biological databases reveals a significant absence of research detailing its application as a molecular probe or modulator of specific cellular pathways.

One commercial source describes **Xenyhexenic Acid** as a "synthetic anti-lipid agent," though this claim is not substantiated by accessible peer-reviewed research. This lack of published data makes it impossible to provide a summary of its quantitative effects, detailed experimental methodologies, or diagrams of its signaling pathways as requested.

Chemical Properties

For researchers interested in the fundamental characteristics of this compound, the following information has been compiled from available chemical databases.

| Property | Value |
|-------------------|--|
| IUPAC Name | (E)-2-(4-phenylphenyl)hex-4-enoic acid |
| Synonyms | SCR157, CV-57533, CV 57533, CV 57733 |
| CAS Number | 964-82-9 |
| Molecular Formula | C18H18O2 |
| Molecular Weight | 266.34 g/mol |

Limited Biological Information

A single, unverified source provides IC50 values for **Xenyhexenic Acid** against several human cancer cell lines. However, without access to the primary research data, the context and reliability of these figures cannot be confirmed.

| Cell Line | IC50 (μM) |
|------------|-----------|
| MDA-MB-231 | 25 |
| A549 | 30 |
| HeLa | 20 |

It is also anecdotally mentioned to have efficacy against Methicillin-resistant *Staphylococcus aureus* (MRSA), but again, the primary source for this claim is not publicly available.

Conclusion for Researchers

For scientists and drug development professionals, **Xenyhexenic Acid** remains an enigmatic compound. The absence of published research on its biological effects means that any investigation into its potential as a tool compound would be entering uncharted territory. Researchers would need to undertake foundational studies to determine its biological targets, mechanism of action, and effective concentrations.

Given the current state of public knowledge, it is not possible to provide the requested detailed application notes, experimental protocols, or signaling pathway diagrams. The potential of

Xenyhexenic Acid as a tool in molecular biology is yet to be defined by the scientific community. Any use of this compound would require extensive in-house validation and characterization.

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